

# Application Notes and Protocols for Lyophilized CJC-1295: Reconstitution and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CJC-1295

Cat. No.: B1424770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper reconstitution and storage of lyophilized **CJC-1295**, a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH). Adherence to these guidelines is crucial for maintaining the peptide's stability, integrity, and biological activity in a research and development setting.

## Introduction to CJC-1295

**CJC-1295** is a tetrasubstituted peptide analogue of GHRH with enhanced pharmacokinetic properties. It is often available with or without a Drug Affinity Complex (DAC), which significantly extends its half-life. Proper handling, from reconstitution to long-term storage, is paramount to ensure reliable and reproducible experimental outcomes. Once reconstituted, the peptide is susceptible to degradation through hydrolysis, oxidation, and aggregation.<sup>[1]</sup>

## Data Presentation: Storage and Stability

The stability of **CJC-1295** is dependent on its physical state (lyophilized or reconstituted) and storage conditions. The following tables summarize the recommended storage parameters.

Table 1: Storage Recommendations for Lyophilized **CJC-1295**

Storage Condition	Temperature	Duration	Notes
Long-term Storage	-20°C to -80°C	Up to several years	Ideal for preserving the integrity of the peptide for extended periods.[2]
Short- to Medium-term Storage	2°C to 8°C	Up to 1-2 years	Suitable for routine laboratory use.[3]
Room Temperature	Ambient	Several weeks	Stable for short durations, such as during shipping.

Table 2: Storage Recommendations for Reconstituted **CJC-1295**

Storage Condition	Temperature	Duration	Notes
Short-term Storage	2°C to 8°C	Up to 14-30 days	Must be refrigerated immediately after reconstitution.[1] The solution should be clear; discard if any signs of precipitation or discoloration appear.
Longer-term Storage	-20°C	Up to 3-4 months	Aliquoting into single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can degrade the peptide.[4]

Note: The stability of reconstituted **CJC-1295** can be influenced by the reconstituting solvent and the pH of the solution. A near-neutral pH of 5-7 is generally considered optimal for peptide stability.[1]

## Experimental Protocols

### Reconstitution of Lyophilized CJC-1295

This protocol outlines the steps for reconstituting lyophilized **CJC-1295** to a desired concentration for in vitro or in vivo studies.

#### Materials:

- Vial of lyophilized **CJC-1295**
- Bacteriostatic water for injection (containing 0.9% benzyl alcohol)
- Sterile syringes and needles
- Alcohol preparation pads
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- **Preparation:** Allow the vial of lyophilized **CJC-1295** and the bacteriostatic water to equilibrate to room temperature. This prevents condensation from forming inside the vials.
- **Sterilization:** Clean the rubber stoppers of both the **CJC-1295** vial and the bacteriostatic water vial with an alcohol preparation pad and allow them to air dry completely.
- **Diluent Aspiration:** Using a sterile syringe, carefully draw the desired volume of bacteriostatic water. The volume will depend on the desired final concentration of the **CJC-1295** solution.
- **Reconstitution:** Slowly and gently inject the bacteriostatic water into the vial of lyophilized **CJC-1295**. Angle the needle so that the water runs down the side of the vial. This minimizes foaming and potential mechanical degradation of the peptide.
- **Dissolution:** Gently swirl the vial in a circular motion until the lyophilized powder is completely dissolved. Do not shake or vigorously agitate the vial, as this can cause aggregation and denaturation of the peptide. The resulting solution should be clear and free of any particulate matter.

- **Labeling:** Clearly label the reconstituted vial with the peptide name, final concentration, and the date of reconstitution.

## Storage of Reconstituted CJC-1295

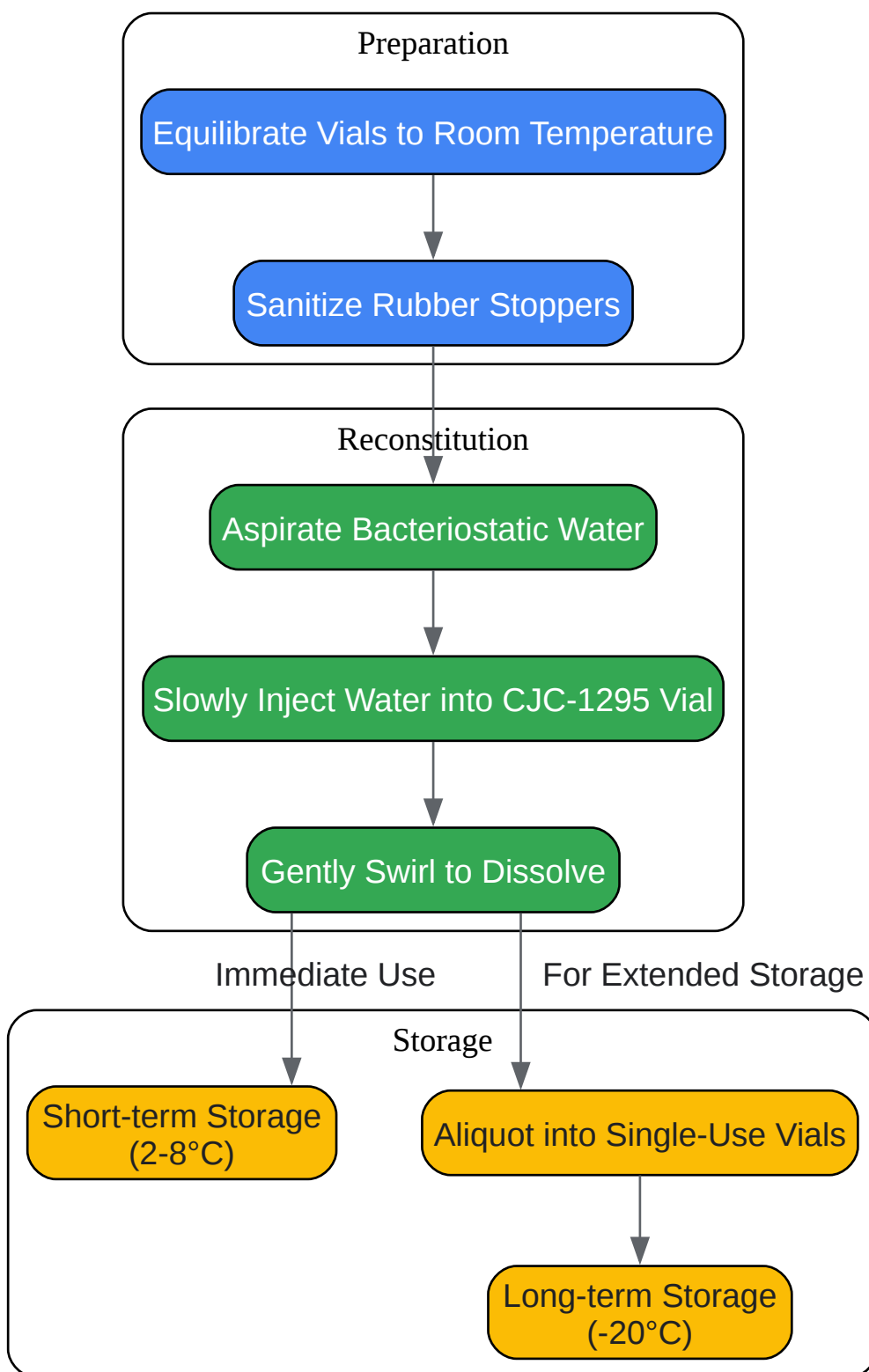
Proper storage of the reconstituted peptide is critical to maintain its bioactivity.

Procedure:

- **Immediate Refrigeration:** Immediately after reconstitution, store the vial in a refrigerator at 2°C to 8°C.
- **Light Protection:** Protect the reconstituted peptide from direct light by storing it in its original box or in a light-blocking container.
- **Aliquoting for Long-Term Storage (Optional but Recommended):**
  - To avoid repeated freeze-thaw cycles, it is best to aliquot the reconstituted solution into single-use, sterile vials.
  - Calculate the volume needed for a single experiment and dispense that amount into each vial.
  - Store the aliquots at -20°C.
- **Handling Frozen Aliquots:** When ready to use a frozen aliquot, thaw it slowly in the refrigerator or at room temperature. Avoid rapid thawing in a water bath. Once thawed, use the aliquot immediately and do not refreeze.

## Mandatory Visualizations

### Experimental Workflow for Reconstitution and Storage

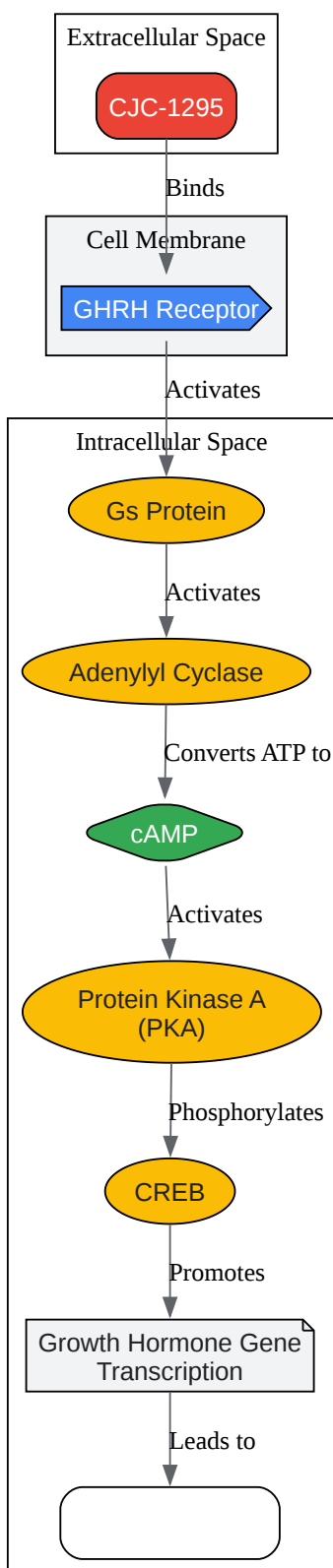


[Click to download full resolution via product page](#)

Caption: Workflow for the reconstitution and storage of lyophilized **CJC-1295**.

## Signaling Pathway of CJC-1295

**CJC-1295** acts as a GHRH analogue, binding to the GHRH receptor on the anterior pituitary gland. This initiates a signaling cascade that results in the synthesis and release of growth hormone (GH).



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **CJC-1295** via the GHRH receptor.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. verifiedpeptides.com [verifiedpeptides.com]
- 3. lotilabs.com [lotilabs.com]
- 4. particlepeptides.com [particlepeptides.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Lyophilized CJC-1295: Reconstitution and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1424770#reconstitution-and-storage-of-lyophilized-cjc-1295]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)